

Technical Guide: 5-Chloro-2-(1-piperazinyl)-benzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-(1-piperazinyl)-benzaldehyde

Cat. No.: B12090392

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Executive Summary: The "Privileged" Bifunctional Scaffold

In modern medicinal chemistry, **5-Chloro-2-(1-piperazinyl)-benzaldehyde** represents a high-value "privileged structure." It serves as a critical bifurcation point in the synthesis of CNS-active agents (particularly serotonin and dopamine receptor ligands) and kinase inhibitors.

Its utility stems from its orthogonal reactivity:

- **The Electrophilic Handle:** An aldehyde group at the C1 position, primed for reductive aminations, Wittig olefinations, or heterocycle condensations.
- **The Nucleophilic Domain:** A secondary amine (piperazine) at the C2 position, available for -acylation, sulfocylation, or alkylation.
- **The Metabolic Modulator:** A chlorine atom at the C5 position, which blocks metabolic oxidation at the para-position relative to the amine, enhancing half-life (

) and lipophilicity.

This guide provides a rigorous technical analysis of its synthesis, reactivity profile, and application in drug design, moving beyond standard datasheet parameters to offer actionable experimental insights.

Chemical Identity & Physiochemical Profile[1][2][3][4][5][6]

While specific commercial batch IDs vary, the core identity of the molecule is defined by its precursor lineage and calculated properties.

Parameter	Data
Chemical Name	5-Chloro-2-(piperazin-1-yl)benzaldehyde
Molecular Formula	
Molecular Weight	224.69 g/mol
Core Scaffold	Aryl-piperazine (Ortho-substituted)
Primary Precursor	2,5-Dichlorobenzaldehyde (CAS: 6361-23-5)
LogP (Calc)	~2.1 (Moderate Lipophilicity)
H-Bond Donors	1 (Piperazine NH)
H-Bond Acceptors	3 (Aldehyde O, 2x Piperazine N)
pKa (Calc)	~8.5 (Piperazine basic nitrogen)

“

Expert Note: The ortho positioning of the piperazine ring relative to the aldehyde creates a potential for intramolecular hydrogen bonding, which can influence solubility and NMR shifts (often shifting the aldehyde proton slightly upfield compared to the parent benzaldehyde).

Synthesis: Regioselective Protocol

The synthesis of this compound relies on a Nucleophilic Aromatic Substitution (

). The critical challenge is ensuring regioselectivity. The 2,5-dichlorobenzaldehyde starting material has two electrophilic sites.

- C2-Chlorine: Activated by the ortho-formyl group (strong electron-withdrawing group, -I/-M effect).
- C5-Chlorine: Located meta to the formyl group; significantly less reactive.

Reaction Mechanism & Logic

The reaction is kinetically controlled. By maintaining specific temperature ranges, we drive substitution exclusively at the C2 position.

Optimized Experimental Protocol

- Reagents: 2,5-Dichlorobenzaldehyde (1.0 eq), Piperazine (3.0 eq),
(2.0 eq).
- Solvent: DMF or DMSO (Polar aprotic is essential to solvate the cation and leave the piperazine anion "naked" and reactive).
- Temperature: 80–90°C.

Step-by-Step Methodology:

- Charge: Dissolve 2,5-dichlorobenzaldehyde (10 mmol) in DMF (20 mL).
- Base Addition: Add anhydrous
(20 mmol). Note: Use finely ground carbonate to maximize surface area.
- Nucleophile Addition: Add Piperazine (30 mmol).
 - Why 3 equivalents? Piperazine is bifunctional. Using a large excess prevents the formation of the "dimer" (bis-aryl-piperazine) where one piperazine molecule attacks two

aldehyde rings.

- Reaction: Heat to 90°C for 4–6 hours. Monitor by TLC (System: 5% MeOH in DCM). The starting material () should disappear, replaced by the product (, stains with Ninhydrin due to free amine).
- Workup (Critical):
 - Cool to room temperature.
 - Pour into ice-water (100 mL). The product often precipitates as a yellow/off-white solid.
 - If oil forms: Extract with EtOAc (mL), wash with brine () to remove DMF.
- Purification: Recrystallization from EtOH/Hexane or Flash Column Chromatography (DCM:MeOH:NH₃).

Synthesis Workflow Diagram



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Figure 1: Regioselective synthesis workflow targeting the C2-chlorine displacement.

Reactivity & Derivatization Strategy

Once synthesized, the molecule acts as a "switchboard" for library generation. The order of operations is critical to avoid self-polymerization (aldehyde reacting with the secondary amine of another molecule).

Path A: Reductive Amination (Targeting the Aldehyde)

To attach a "Tail" to the aldehyde while preserving the piperazine:

- Protection: The free piperazine NH is usually stable under mild reductive amination conditions, but protecting it with a Boc group (using

) is safer if the aldehyde partner is sluggish.
- Reaction: React with Primary Amine (

) +

 in DCE.
- Result: Benzyl-amine derivatives (common in GPCR ligands).

Path B: Acylation/Sulfonylation (Targeting the Piperazine)

To functionalize the piperazine ring:

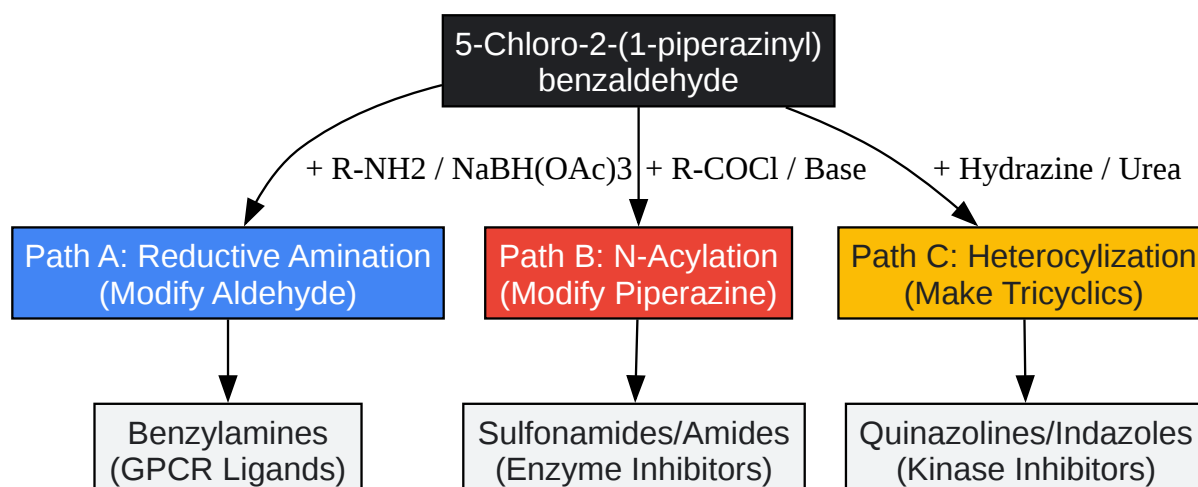
- Condition: The aldehyde is electrophilic, but acyl chlorides/sulfonyl chlorides react much faster with the piperazine NH.
- Protocol: React with

 or

 +

 in DCM at 0°C.
- Result: Sulfonamide/Amide derivatives.

Decision Logic Diagram



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Figure 2: Divergent synthesis pathways for library generation.

Applications in Drug Discovery[6][7][8]

GPCR Ligands (Serotonin/Dopamine)

The aryl-piperazine moiety is a classic pharmacophore for 5-HT (Serotonin) and Dopamine receptors. The 5-chloro substitution mimics the electronic properties of successful antipsychotics (e.g., Clozapine analogs).

- Mechanism: The basic nitrogen of the piperazine forms a salt bridge with the conserved Aspartate residue in the GPCR transmembrane domain.

Kinase Inhibition

By condensing the aldehyde with hydrazine or urea, researchers can form tricyclic structures (like quinazolines or phthalazines).

- Case Study: Condensation with guanidine yields amino-quinazolines, a scaffold seen in EGFR inhibitors.

Safety & Handling (MSDS Highlights)

- Hazards:

- H315/H319: Causes skin and serious eye irritation (Aldehyde functionality).
- H317: May cause an allergic skin reaction (Piperazine moiety is a known sensitizer).
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. Aldehydes are prone to air oxidation to carboxylic acids over time.
- Disposal: Segregate as halogenated organic waste.

References

- Precursor Identity: PubChem. 2,5-Dichlorobenzaldehyde (CID 24874379). National Library of Medicine. [Link](#)
- Analogous Scaffold Utility: Zolnowska, B. et al. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery. PMC. [Link](#)
- Piperazine Reactivity: Chao, S. et al. The medicinal chemistry of piperazines: A review. Chemical Biology & Drug Design. [Link](#)
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